

DW10075: A Comprehensive Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: DW10075

Cat. No.: B15576819

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An In-depth Analysis of the Potent and Highly Selective VEGFR Inhibitor

Abstract

DW10075 is a novel, potent, and highly selective small-molecule inhibitor of Vascular Endothelial Growth Factor Receptors (VEGFRs). Identified as 6-((2-((3-acetamidophenyl)amino)pyrimidin-4-yl)oxy)-N-phenyl-1-naphthamide, this compound demonstrates significant anti-tumor and anti-angiogenic properties both in vitro and in vivo. Its high selectivity for VEGFRs over other tyrosine kinases positions it as a promising candidate for targeted cancer therapy. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, mechanism of action, and pharmacological data of **DW10075**, tailored for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Physicochemical Properties

DW10075 is a synthetic compound with the IUPAC name 6-((2-((3-acetamidophenyl)amino)pyrimidin-4-yl)oxy)-N-phenyl-1-naphthamide. Its chemical and physical properties are summarized in the table below.

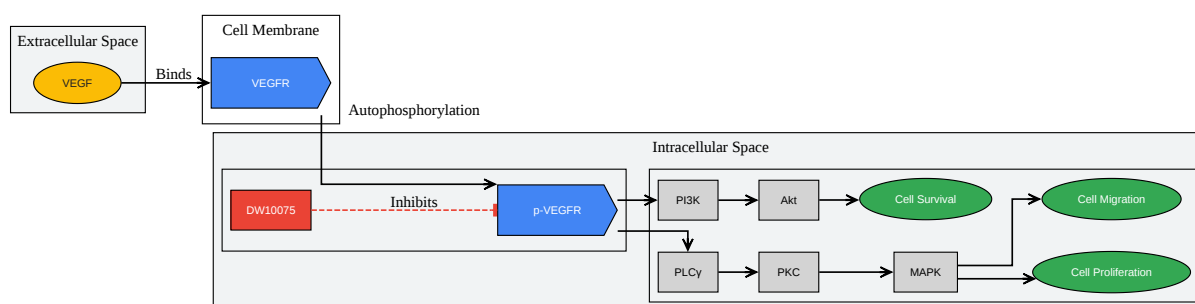
Property	Value	Source
IUPAC Name	6-((2-((3-acetamidophenyl)amino)pyrimidin-4-yl)oxy)-N-phenyl-1-naphthamide	[1]
CAS Number	1804982-31-7	
Molecular Formula	C29H23N5O3	
Molecular Weight	489.52 g/mol	
SMILES	<chem>CC(=O)Nc1cccc(Nc2nccc(Oc3ccc4cccc(C(=O)Nc5ccccc5)c4c3)n2)c1</chem>	
Appearance	Solid powder	[2]
Solubility	Soluble in DMSO	[2]
Storage	Dry, dark, and at 0 - 4 °C for short term (days to weeks) or -20 °C for long term (months to years).	[2]

Mechanism of Action and Signaling Pathway

DW10075 exerts its anti-tumor effects primarily through the potent and selective inhibition of VEGFRs, key mediators of angiogenesis. By targeting VEGFR-1, VEGFR-2, and VEGFR-3, **DW10075** effectively blocks the downstream signaling cascades initiated by VEGF. This leads to the inhibition of endothelial cell proliferation, migration, and tube formation, which are critical processes for the formation of new blood vessels that supply tumors with essential nutrients and oxygen.[1][3]

The binding of VEGF to its receptor (VEGFR) triggers receptor dimerization and autophosphorylation of specific tyrosine residues in the intracellular domain. This phosphorylation event creates docking sites for various signaling proteins, initiating multiple downstream pathways, including the PLCγ-PKC-MAPK and the PI3K-Akt pathways, which

ultimately promote cell proliferation, survival, and migration. **DW10075** inhibits the initial autophosphorylation of VEGFR, thereby blocking the entire downstream signaling cascade.



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Caption: DW10075 inhibits VEGFR signaling pathway.

Pharmacological Properties

In Vitro Kinase Inhibitory Activity

DW10075 demonstrates potent and highly selective inhibitory activity against VEGFR kinases. The IC₅₀ values were determined using ELISA-based kinase assays.

Kinase Target	IC ₅₀ (nmol/L)
VEGFR-1	6.4
VEGFR-2	0.7
VEGFR-3	5.5

A kinase profile assay against a panel of 21 other kinases, including highly homologous kinases like FGFR1, FGFR2, and PDGFR- α , showed no significant inhibitory activity by **DW10075** even at a concentration of 10 $\mu\text{mol/L}$.^[1]

In Vitro Anti-proliferative Activity

The anti-proliferative activity of **DW10075** was evaluated against a panel of human tumor cell lines using the Sulforhodamine B (SRB) assay.

Cell Line	Cancer Type	IC50 ($\mu\text{mol/L}$)
U87-MG	Glioblastoma	2.2
A375	Melanoma	22.2

DW10075 inhibited the proliferation of 22 different human cancer cell lines with IC50 values ranging from 2.2 $\mu\text{mol/L}$ to 22.2 $\mu\text{mol/L}$.^{[1][3]}

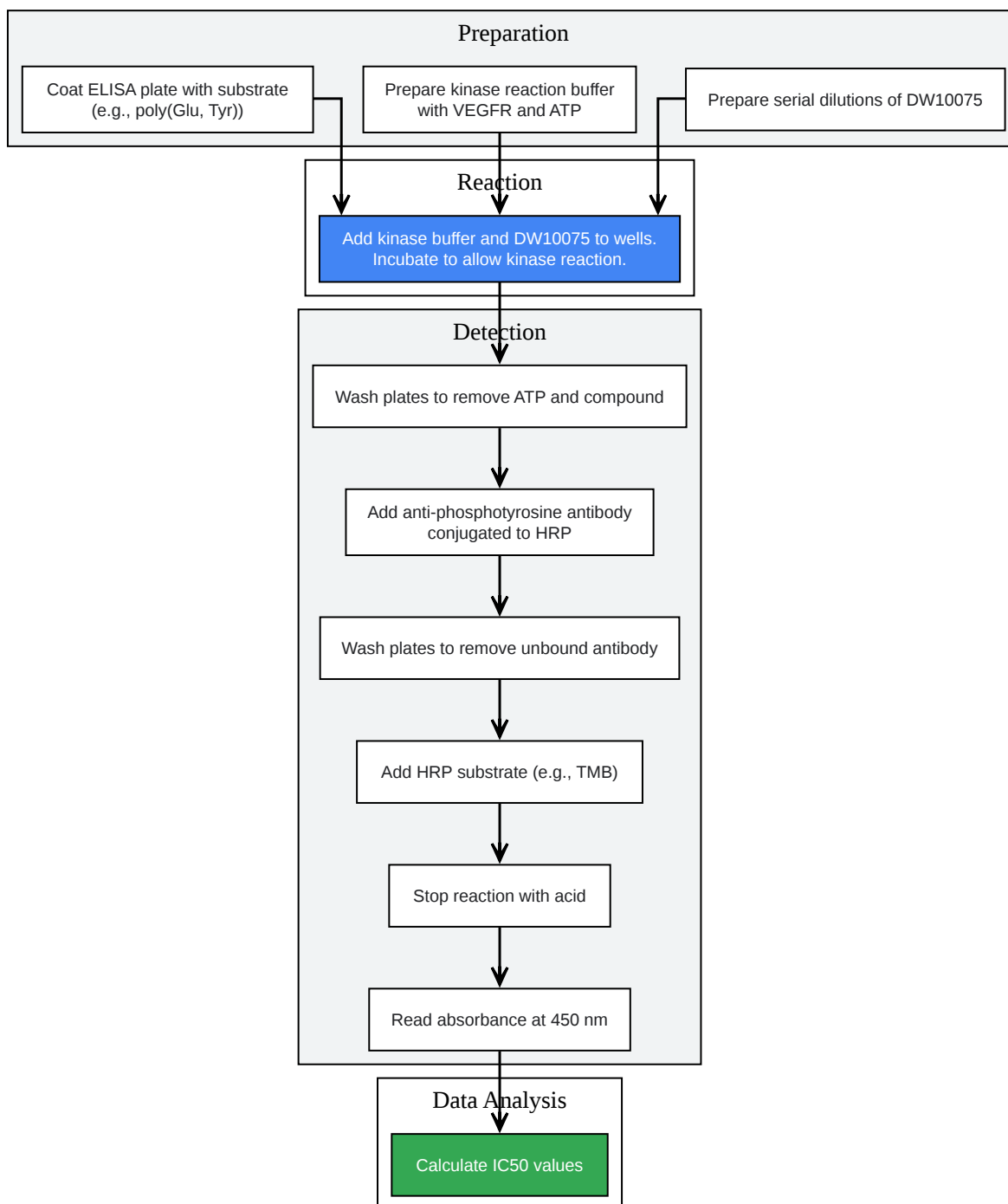
In Vivo Anti-tumor Efficacy

The in vivo anti-tumor activity of **DW10075** was assessed in a U87-MG human glioblastoma xenograft model in nude mice. Oral administration of **DW10075** at a dose of 500 $\text{mg}\cdot\text{kg}^{-1}\cdot\text{d}^{-1}$ for two weeks resulted in significant suppression of tumor growth.^{[1][3]} Immunohistochemical analysis of the tumor tissues revealed a reduction in the expression of CD31 (a marker of endothelial cells) and Ki67 (a marker of proliferation), confirming the anti-angiogenic and anti-proliferative effects of **DW10075** in vivo.^[1]

Experimental Protocols

In Vitro Kinase Assay (ELISA-based)

A detailed workflow for determining the in vitro kinase inhibitory activity of **DW10075** is outlined below.

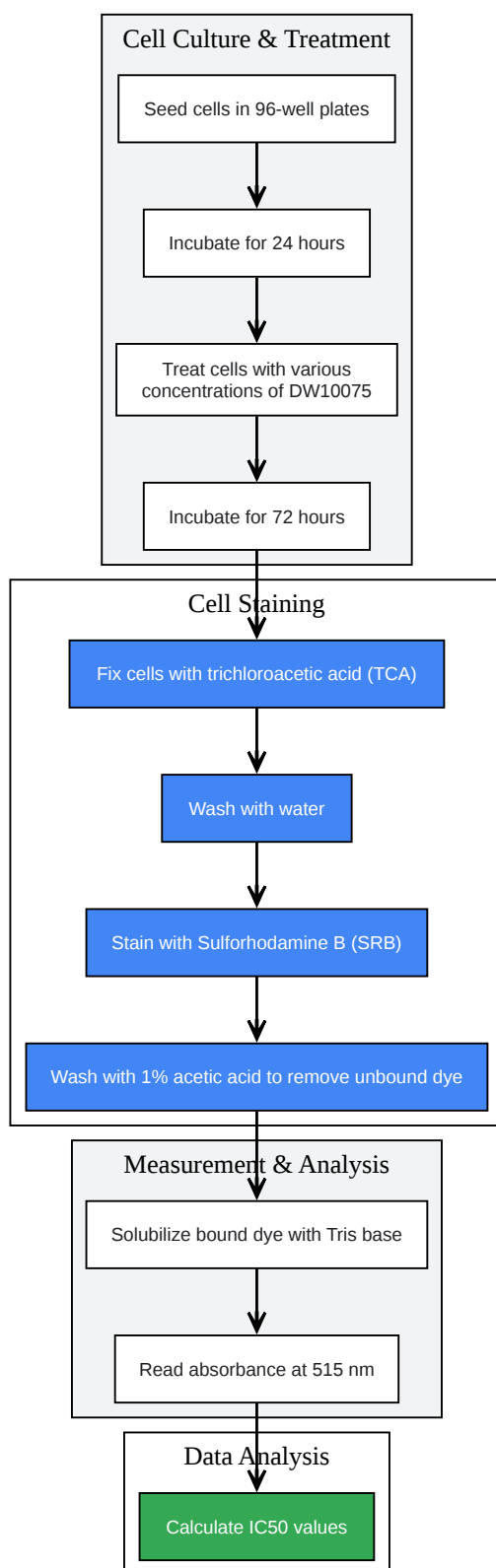


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Caption: Workflow for in vitro kinase assay.

Cell Proliferation Assay (SRB Assay)

The Sulforhodamine B (SRB) assay is a colorimetric assay used to measure drug-induced cytotoxicity and cell proliferation.



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Caption: Workflow for SRB cell proliferation assay.

Conclusion

DW10075 is a potent and highly selective VEGFR inhibitor with demonstrated anti-angiogenic and anti-proliferative activities. Its favorable in vitro and in vivo pharmacological profiles make it a compelling candidate for further preclinical and clinical development as a targeted therapy for cancer. The detailed information provided in this guide serves as a valuable resource for researchers and drug development professionals interested in the therapeutic potential of **DW10075**.^[1]

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References

- 1. DW10075, a novel selective and small-molecule inhibitor of VEGFR, exhibits antitumor activities both in vitro and in vivo - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. medkoo.com [medkoo.com]
- 3. DW10075, a novel selective and small-molecule inhibitor of VEGFR, exhibits antitumor activities both in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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